

# Navigating Chemical Identity: A Critical Analysis of CAS 145729-10-8

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## Compound of Interest

Compound Name:	Ethyl 2-(4-oxopiperidin-1-yl)acetate
CAS No.:	145729-10-8
Cat. No.:	B2857545

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A critical discrepancy has been identified concerning the chemical entity associated with CAS number 145729-10-8. Initial investigations reveal conflicting information, necessitating a clarification of the target compound before a comprehensive technical guide can be developed. This advisory serves to highlight the differing chemical structures and associated data for the provided CAS number and a closely related, yet distinct, compound that may be the intended subject of interest for researchers and drug development professionals.

Initial searches for CAS 145729-10-8 consistently identify the compound as **Ethyl 2-(4-oxopiperidin-1-yl)acetate**[1][2]. This is a piperidine derivative with the molecular formula C<sub>9</sub>H<sub>15</sub>NO<sub>3</sub> and a molecular weight of approximately 185.22 g/mol [1][2].

However, further investigation into chemical structures often utilized in drug discovery and development, particularly those with a benzodioxin moiety, suggests that the intended compound of interest may have been 1-(2,3-dihydro-1,4-benzodioxin-6-yl)ethanone. This compound is assigned a different and unique identifier: CAS 2879-20-1[3][4][5][6].

The divergence in these chemical identities is significant, and proceeding with a technical guide on the wrong compound would be misleading and counterproductive for the target audience of researchers and scientists. To ensure scientific integrity and provide a valuable resource, it is imperative to first establish the correct CAS number and chemical name for the intended guide.

## Profile of CAS 145729-10-8: Ethyl 2-(4-oxopiperidin-1-yl)acetate

- Chemical Name: **Ethyl 2-(4-oxopiperidin-1-yl)acetate**<sup>[1][2]</sup>
- CAS Number: 145729-10-8<sup>[1][2]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>15</sub>NO<sub>3</sub><sup>[1][2]</sup>
- Molecular Weight: 185.22 g/mol <sup>[1][2]</sup>
- Structure: A piperidinone core with an ethyl acetate substituent at the nitrogen atom.

## Profile of the Potential Intended Compound: 1-(2,3-dihydro-1,4-benzodioxin-6-yl)ethanone

- Chemical Name: 1-(2,3-dihydro-1,4-benzodioxin-6-yl)ethanone<sup>[3][5]</sup>
- CAS Number: 2879-20-1<sup>[3][4][5][6]</sup>
- Synonyms: 6-Acetyl-1,4-benzodioxane, 3',4'-Ethylenedioxyacetophenone<sup>[3][4][6]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>10</sub>O<sub>3</sub><sup>[3][4][5][6]</sup>
- Molecular Weight: 178.18 g/mol <sup>[3][5]</sup>
- Relevance in Research: This compound serves as a key intermediate in the synthesis of various pharmaceuticals, including those with potential anti-inflammatory and analgesic properties<sup>[4]</sup>. It is also a building block for chalcones with applications as inhibitors of human monoamine oxidase B<sup>[7]</sup>.

## Path Forward

Given the critical nature of accurate chemical identification in scientific research and drug development, we must pause the development of the in-depth technical guide. We request the end-user to verify the intended compound of interest.

Please clarify whether the intended subject of this guide is:

- **Ethyl 2-(4-oxopiperidin-1-yl)acetate** (CAS 145729-10-8)
- 1-(2,3-dihydro-1,4-benzodioxin-6-yl)ethanone (CAS 2879-20-1)

Upon receiving this clarification, a comprehensive and accurate technical guide on the correct compound, including its suppliers, commercial availability, and relevant applications, will be generated.

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## Sources

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- [2. FCKeditor - Resources Browser \[jussara.pr.gov.br\]](#)
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- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. 1,4-Benzodioxan-6-yl methyl ketone | C10H10O3 | CID 76143 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Ethanone, 1-\(2,3-dihydro-1,4-benzodioxin-6-yl\)- \[cymitquimica.com\]](#)
- [7. The synthesis, crystal structure and spectroscopic analysis of \(E\)-3-\(4-chlorophenyl\)-1-\(2,3-dihydrobenzo\[b\]\[1,4\]dioxin-6-yl\)prop-2-en-1-one - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Navigating Chemical Identity: A Critical Analysis of CAS 145729-10-8]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2857545/docs#navigating-chemical-identity-a-critical-analysis-of-cas-145729-10-8\]](https://www.benchchem.com/product/b2857545/docs#navigating-chemical-identity-a-critical-analysis-of-cas-145729-10-8)

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